

Cyclobutanesulfonyl Chloride: A Technical Guide to Properties, Synthesis, and Application

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Compound of Interest

Compound Name: Cyclobutanesulfonyl chloride

CAS No.: 338453-16-0

Cat. No.: B1358737

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Executive Summary

Cyclobutanesulfonyl chloride (CAS: 338453-16-0) is a critical organosulfur building block in medicinal chemistry, increasingly utilized as a robust aliphatic sulfonylating agent. Unlike its aromatic counterparts (e.g., tosyl chloride), it offers a unique three-dimensional steric profile due to the puckered conformation of the cyclobutane ring. This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and handling protocols, designed to support high-fidelity applications in drug discovery and material science.

Chemical Identity & Structural Analysis[1][2]

The cyclobutane ring introduces specific conformational constraints that distinguish this reagent from linear alkyl sulfonyl chlorides. The ring exists primarily in a "puckered" or "butterfly" conformation to relieve torsional strain (eclipsing interactions), resulting in a dihedral angle of approximately 25–35°.

Property	Data
IUPAC Name	Cyclobutanesulfonyl chloride
CAS Number	338453-16-0
Molecular Formula	C ₄ H ₇ ClO ₂ S
Molecular Weight	154.62 g/mol
SMILES	<chem>C1CC(C1)S(=O)(=O)Cl</chem>
InChI Key	REWZIICPWFGXJJ-UHFFFAOYSA-N
Structure Note	The sulfonyl chloride group (-SO ₂ Cl) is attached to a secondary carbon, influencing nucleophilic substitution rates due to steric hindrance from the ring methylene groups. ^[1]

Physicochemical Profile

The following data aggregates experimental values and high-confidence predicted models suitable for process engineering and safety planning.

Table 1: Physical Properties

Property	Value	Conditions / Notes
Appearance	Colorless to light yellow liquid	Purity dependent; yellowing indicates potential hydrolysis or sulfur impurities.
Boiling Point	217.4 ± 7.0 °C	@ 760 mmHg (Predicted). Decomposition likely before boiling at atm pressure.
Density	1.42 ± 0.1 g/cm ³	High density characteristic of sulfonyl chlorides.
Refractive Index ()	1.460 – 1.506	Varies by source; verify with lot-specific CoA.
Flash Point	85.3 ± 18.2 °C	Closed Cup. Combustible.
Solubility	Reacts with water	Hydrolyzes to cyclobutanesulfonic acid and HCl. Soluble in DCM, THF, EtOAc, Toluene.
Vapor Pressure	0.2 ± 0.4 mmHg	@ 25 °C (Low volatility).

Spectroscopic Signature (Predicted)

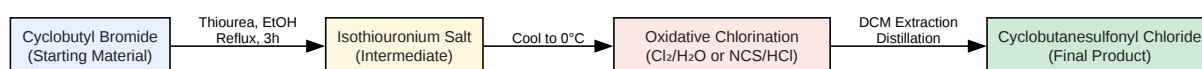
- ¹H NMR (CDCl₃, 400 MHz): The methine proton (-H) attached to the sulfonyl group is significantly deshielded.
 - ~4.3–4.5 ppm (1H, m, -CH-SO₂Cl)
 - ~2.4–2.7 ppm (2H/4H, m, ring CH₂)
 - ~1.9–2.2 ppm (remaining ring protons)
 - Note: The puckered ring creates complex multiplets due to non-equivalent cis/trans relationships relative to the substituent.

- IR Spectrum: Characteristic sulfonyl chloride stretches.
 - Asymmetric SO₂ stretch: ~1360–1380 cm⁻¹
 - Symmetric SO₂ stretch: ~1160–1180 cm⁻¹

Synthetic Utility & Protocols

Synthesis Workflow (Thiouronium Route)

The most robust synthesis for laboratory scale avoids the handling of gaseous cyclobutane and utilizes the oxidative chlorination of a thiol or isothiuronium salt intermediate.



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Figure 1: Synthetic pathway via oxidative chlorination.

Protocol: Sulfonamide Coupling

Objective: Coupling **Cyclobutanesulfonyl chloride** with a primary amine (R-NH₂).

- Preparation: Dissolve 1.0 equiv of amine and 1.2 equiv of tertiary amine base (e.g., TEA, DIPEA) in anhydrous DCM (0.2 M concentration).
- Addition: Cool solution to 0°C under N₂ atmosphere. Add 1.1 equiv of **Cyclobutanesulfonyl chloride** dropwise.
 - Expert Insight: The dropwise addition is critical. The reaction is exothermic, and temperature spikes can lead to hydrolysis if ambient moisture is present.
- Reaction: Stir at 0°C for 30 mins, then warm to RT for 2–4 hours. Monitor by TLC or LC-MS.
- Workup: Quench with saturated NaHCO₃. Extract with DCM. Wash organic layer with 1M HCl (to remove unreacted amine/base) and brine. Dry over MgSO₄.

Stability, Reactivity & Safety

Hydrolytic Instability

Cyclobutanesulfonyl chloride is moisture sensitive. Upon contact with water, it hydrolyzes to form cyclobutanesulfonic acid and hydrochloric acid.

- Reaction:
- Implication: Bottles must be stored under inert gas (Argon/Nitrogen) and sealed with Parafilm. White fumes upon opening indicate HCl formation and significant degradation.

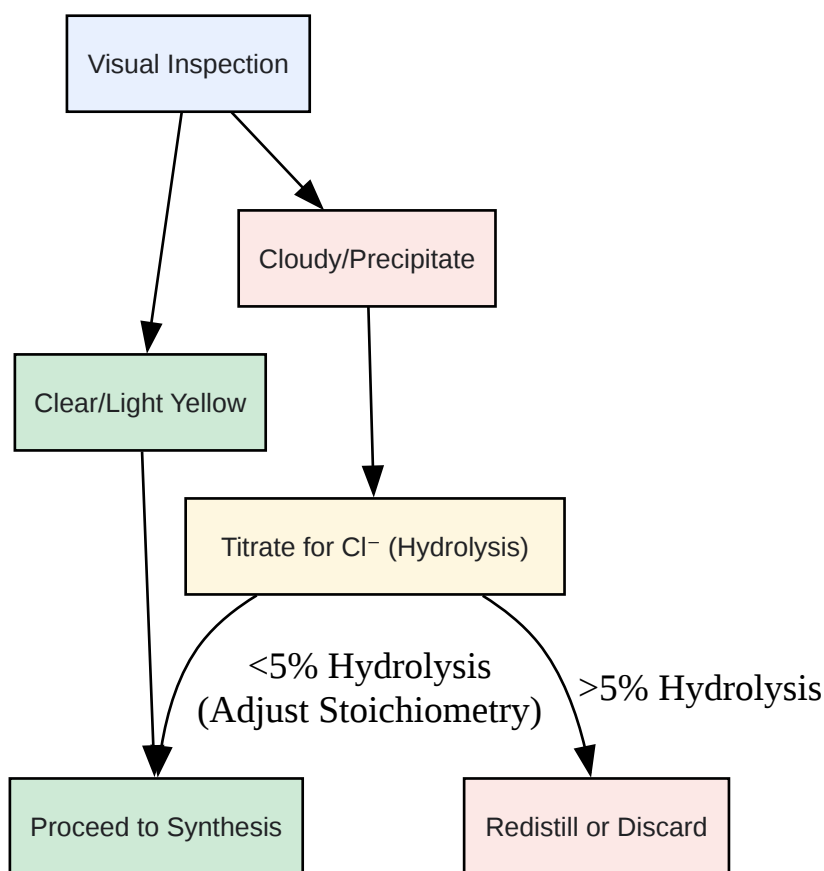
Thermal Stability

While the boiling point is predicted $>200^{\circ}\text{C}$, sulfonyl chlorides are prone to thermal decomposition, releasing SO_2 and leaving behind the alkyl chloride.

- Storage: Store at -20°C for long-term stability.
- Distillation: If purification is required, use vacuum distillation (<5 mmHg) to keep the bath temperature below 80°C .

QC Decision Logic

Use this logic flow to validate reagent quality before critical experiments.



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Figure 2: Quality Control Decision Tree.

Applications in Drug Discovery[3][4]

The cyclobutane moiety serves as a bioisostere for phenyl or isopropyl groups, offering:

- **Metabolic Stability:** The cycloalkane ring is generally more resistant to oxidative metabolism (CYP450) than linear alkyl chains.
- **Conformational Restriction:** The ring locks the vector of the sulfonyl group, potentially improving binding affinity in protein pockets compared to flexible chains.
- **Chemical Toolsets:** Used in the synthesis of covalent inhibitors or chemical probes (e.g., for IRE1 kinase research) where the electrophilic sulfonyl chloride can derivatize nucleophilic residues.

References

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Sources

- [1. Cyclobutanesulfonyl chloride | C4H7ClO2S | CID 22636930 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ¹H NMR chemical shifts of cyclopropane and cyclobutane: a theoretical study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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